

4-Cyanoindole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Cyanoindole

Cat. No.: B094445

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Introduction

4-Cyanoindole is a heterocyclic aromatic compound that has garnered significant interest within the scientific community, particularly in the fields of chemical biology and drug development. Its unique photophysical properties, once incorporated into other molecules, make it a valuable tool for investigating biological systems. This technical guide provides an in-depth overview of **4-Cyanoindole**, including its chemical properties, key experimental protocols for its application, and its role as a fluorescent probe.

Core Properties of 4-Cyanoindole

4-Cyanoindole is a solid, off-white to pale brown powder at room temperature. Its fundamental chemical and physical properties are summarized in the table below.

| Property | Value | Reference |
|-------------------|--|--------------|
| CAS Number | 16136-52-0 | [1][2][3][4] |
| Molecular Formula | C ₉ H ₆ N ₂ | [1][2][3][4] |
| Molecular Weight | 142.16 g/mol | [1][2][3][5] |
| Synonyms | Indole-4-carbonitrile | [2][6] |
| Melting Point | 117-121 °C | [1][2][3] |
| Boiling Point | 350.0 ± 15.0 °C (Predicted) | [3] |
| Solubility | Soluble in water | [1][3] |
| Appearance | White to Orange to Tan Powder | [1] |

Applications in Research and Drug Development

4-Cyanoindole serves as a crucial reagent in chemical synthesis. It is a precursor for the synthesis of various biologically active molecules, including beta-3 agonists, calcium receptor modulators, and tryptophan dioxygenase inhibitors, which have immunomodulatory effects.[6] Furthermore, derivatives of **4-cyanoindole** have been investigated as highly selective partial agonists for the dopamine D₄ receptor, a promising target for treating neuropsychiatric disorders.[7]

The most prominent application of **4-Cyanoindole** is in the development of fluorescent probes. When incorporated into nucleosides, such as in **4-cyanoindole-2'-deoxyribonucleoside (4CIN)**, it becomes a highly efficient fluorophore.[8][9] These fluorescent analogues are instrumental in studying DNA structure, dynamics, and interactions with proteins.[10] 4CIN exhibits a high quantum yield and its fluorescence can be selectively excited without interference from aromatic amino acids, making it an excellent tool for biological spectroscopy and microscopy.[2][10]

Experimental Protocols

The true utility of **4-Cyanoindole** in a research setting is demonstrated through its chemical synthesis into fluorescent nucleoside analogues. The following are summaries of key

experimental protocols.

Synthesis of 4-cyanoindole-2'-deoxyribonucleoside (4CIN) and its Phosphoramidite

This protocol begins with commercially available **4-Cyanoindole**, which is coupled with 3,5-di-O-toluoyl- α -1-chloro-2-deoxy-D-ribofuranose. Following the coupling reaction, the toluoyl protecting groups are removed using a base to yield 4CIN. For incorporation into DNA using automated synthesis, 4CIN is further processed by protecting the 5'-hydroxyl group with a dimethoxytrityl (DMT) group, followed by a reaction to add a phosphoramidite group to the 3'-hydroxyl position.^[1] The overall synthesis can be achieved in four steps with a 35% overall yield.^[9]

Synthesis of 4-cyanoindole-ribonucleoside (4CINr)

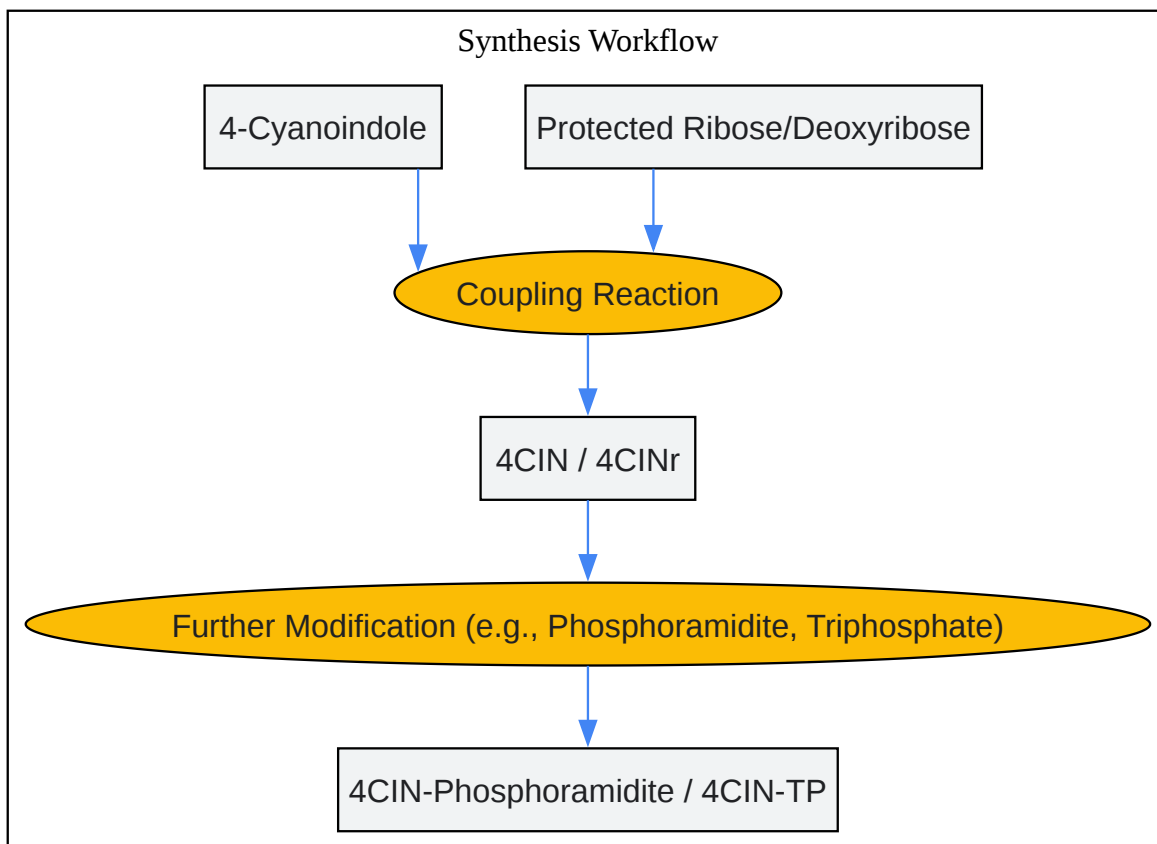
The synthesis of the ribonucleoside analogue of 4CIN starts with D-ribose. The 2'- and 3'-hydroxyl groups are first protected as an acetonide, and the 5'-hydroxyl group is protected with a tert-Butyldimethylsilyl (TBS) group. The resulting compound is then chlorinated at the 1'-position. This chlorinated ribose is subsequently coupled with **4-Cyanoindole**. The final step involves the removal of all protecting groups with trifluoroacetic acid (TFA) to yield 4CINr.^[1]

Synthesis of 4-cyanoindole-2'-deoxyribonucleoside-5'-triphosphate (4CIN-TP)

This protocol starts with the previously synthesized **4-cyanoindole-2'-deoxyribonucleoside** (4CIN). The synthesis proceeds through a phosphonate precursor to yield the final 5'-triphosphate product. This multi-step process results in an overall yield of approximately 2%.^[1] 4CIN-TP can then be used in enzymatic assays to be incorporated into DNA by DNA polymerases.^[1]

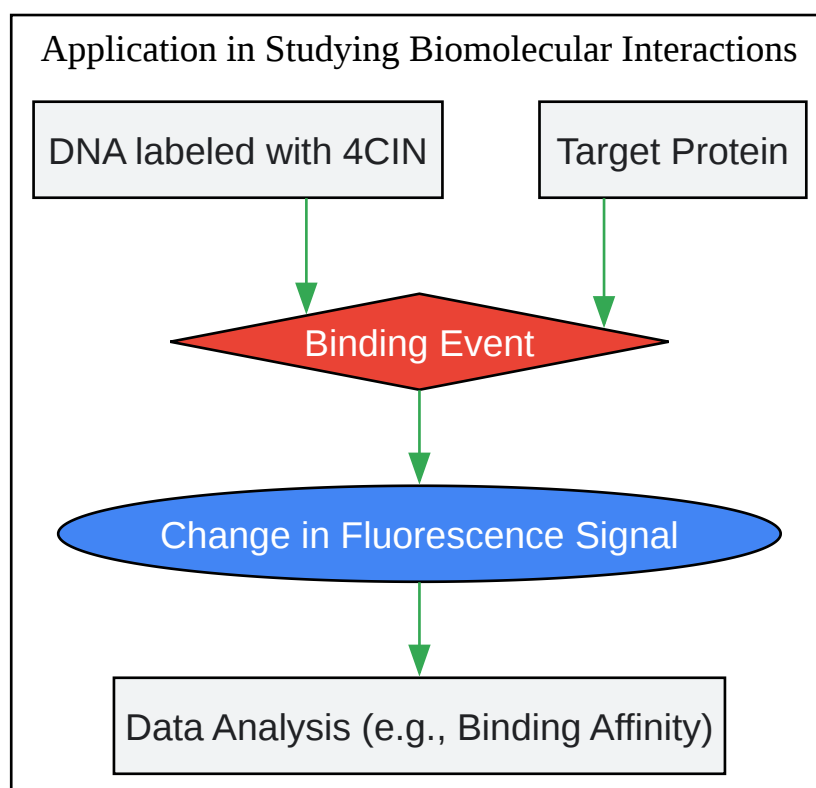
Visualizing Synthesis and Application

The following diagrams illustrate the workflow for the synthesis of **4-Cyanoindole** derivatives and a conceptual representation of their application.



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A simplified workflow for the synthesis of **4-Cyanoindole** nucleoside analogs.



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Conceptual workflow for using 4CIN-labeled DNA to study protein-DNA interactions.

Signaling Pathways

Currently, there is no direct evidence to suggest that **4-Cyanoindole** or its simple derivatives are direct modulators of specific intracellular signaling pathways. Their primary and well-documented role in a biological context is as a biophysical probe to study the structure, dynamics, and interactions of biomolecules like DNA and proteins.[10] The fluorescence of its nucleoside derivatives is sensitive to the local environment, which allows researchers to infer information about binding events and conformational changes.[10]

Safety Information

4-Cyanoindole is classified as harmful if swallowed and causes skin and serious eye irritation. It may also cause an allergic skin reaction and respiratory irritation. Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this compound.[2][4]

Conclusion

4-Cyanoindole is a versatile chemical compound with significant applications in biomedical research and drug discovery. While its direct biological activity is limited, its utility as a precursor for sophisticated fluorescent probes makes it an invaluable tool for scientists. The ability to synthesize derivatives like 4CIN and incorporate them into nucleic acids provides a powerful method for investigating the intricate molecular interactions that govern biological processes. As research techniques continue to advance, the applications for **4-Cyanoindole** and its derivatives are likely to expand.

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